Comparative Guide: 1,8-Diaminooctane Dihydrochloride vs. Free Base FTIR Analysis[1]

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Compound of Interest

Compound Name:	*1,8-DIAMINOOCTANE DIHCL*
CAS No.:	*7613-16-3*
Cat. No.:	*B1212600*

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Executive Summary

In drug development and polymer synthesis, 1,8-diaminooctane (octamethylenediamine) serves as a critical linker and reagent.[1] However, its performance and handling characteristics differ radically depending on its form: the Free Base (CAS 373-44-4) or the Dihydrochloride Salt (CAS 7613-16-3).[1]

This guide provides a definitive spectral analysis to distinguish these two forms using Fourier Transform Infrared (FTIR) spectroscopy. While the free base is often used in polymerization, the dihydrochloride salt is frequently preferred in biological applications for its water solubility and physiological compatibility. Misidentifying the form can lead to solubility failures in formulation or stoichiometry errors in synthesis.

Part 1: Theoretical Framework & Spectral Physics

To interpret the spectra accurately, one must understand the vibrational physics driving the peak shifts. The transition from free base to dihydrochloride salt involves the protonation of the terminal nitrogen atoms.

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The Mechanism of Shift

- Free Base (

  ): The nitrogen has a lone pair, allowing for distinct symmetric and asymmetric stretching vibrations. These appear as sharp doublets.

- Dihydrochloride Salt (

  ): Protonation removes the lone pair and creates a positively charged ammonium group.[1] This introduces strong hydrogen bonding networks with the chloride counter-ions.

  - Effect: The N-H stretching force constants change, and the hydrogen bonding causes significant peak broadening and a red shift (move to lower wavenumbers).

Part 2: Comparative Spectral Analysis

The following table and analysis break down the critical regions where the two forms diverge.

Table 1: Key Peak Assignments (Free Base vs. 2HCl Salt)

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Functional Group Vibration	**Region (cm^{-1})**	Free Base **Characteristics**	Dihydrochloride (2HCl) **Characteristics**
N-H Stretching	3200–3500	Sharp Doublet : ~3380 cm^{-1} : ~3290 cm^{-1}	Absent / ObscuredReplaced by broad ammonium envelope.[1]
Ammonium ( ) Stretch	2500–3200	Absent	Broad EnvelopeMultiple overlapping bands extending from 2500 to 3100 cm^{-1}.
C-H Stretching ( )	2800–2950	Distinct, sharp peaks : ~2920 cm^{-1} : ~2850 cm^{-1}	ShouldersOften appear as sharp spikes riding on top of the broad envelope.
N-H Bending (Deformation)	1550–1650	Scissoring ( )Single medium band ~1600–1620 cm^{-1}	Asymmetric Bend ( )Strong band ~1600 cm^{-1}Symmetric Bend ( )Distinct band ~1500–1550 cm^{-1}
Combination Bands	2000–2500	Absent	Weak OvertonesOften visible as weak, broad features characteristic of amine salts.

Detailed Region Analysis

1. The "Amine Gap" (3200–3500 cm^{-1})

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- Free Base: Look for the "doublet" signature. If you see two distinct, relatively sharp peaks above 3250 cm^{-1}, you have the free base.
- 2HCl Salt: This region will be largely empty of sharp peaks. Instead, the baseline will be elevated due to the tail of the ammonium band.

2. The Ammonium Envelope (2500–3100 cm^{-1})

- 2HCl Salt: This is the diagnostic region for the salt. The

  stretching vibration is complex due to hydrogen bonding with

  .[1] It creates a "mountain" range that swallows the sharp C-H alkyl stretches (2850/2920 cm^{-1}).
- Visual Check: In the salt, the C-H peaks look like "fingers" poking out of a broad hill. In the free base, they rise sharply from a flat baseline.

3. The Fingerprint Region (1500–1600 cm^{-1})

- 2HCl Salt: Look for the Symmetric Deformation band near 1500–1550 cm^{-1}. This band is specific to the

  group and is absent in the free base.[1]

Part 3: Experimental Protocol (Self-Validating)

Objective: Obtain an artifact-free spectrum of 1,8-diaminooctane 2HCl. Challenge: Amine salts are hygroscopic. Absorbed water (

) has a broad O-H stretch at 3400 cm^{-1} that can mimic amine signals or obscure the ammonium envelope.

Method: Diamond ATR (Attenuated Total Reflectance)

Why ATR? KBr pellets are prone to moisture uptake during pressing, which ruins the analysis of amine salts. ATR is faster and minimizes atmospheric exposure.

Step-by-Step Workflow

- Crystal Cleaning:

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- Clean the diamond ATR crystal with isopropanol.
- Validation: Run a "Background" scan. Ensure the region 3200–3600 cm^{-1} is flat (no residual solvent or water vapor).

- Sample Preparation:
  - Take a small amount of 1,8-diaminooctane 2HCl (white crystalline powder).[1]
  - Critical: Do not grind the salt in a mortar if using ATR; the pressure of the clamp is sufficient. Grinding increases surface area for moisture absorption.
- Deposition & Compression:
  - Place the powder to cover the crystal center.
  - Apply high pressure using the anvil.
  - Check: Monitor the "Preview" mode. Look for the C-H peaks at 2900 cm^{-1}. If absorbance is < 0.05, increase pressure. Target absorbance: 0.1 – 0.5 A.U.
- Acquisition:
  - Resolution: 4 cm^{-1}
  - Scans: 32 (minimum) to reduce noise in the broad ammonium region.
- Post-Run Validation (The "Water Check"):
  - Examine 1630–1650 cm^{-1}. A sharp peak here indicates the bending mode of free water (

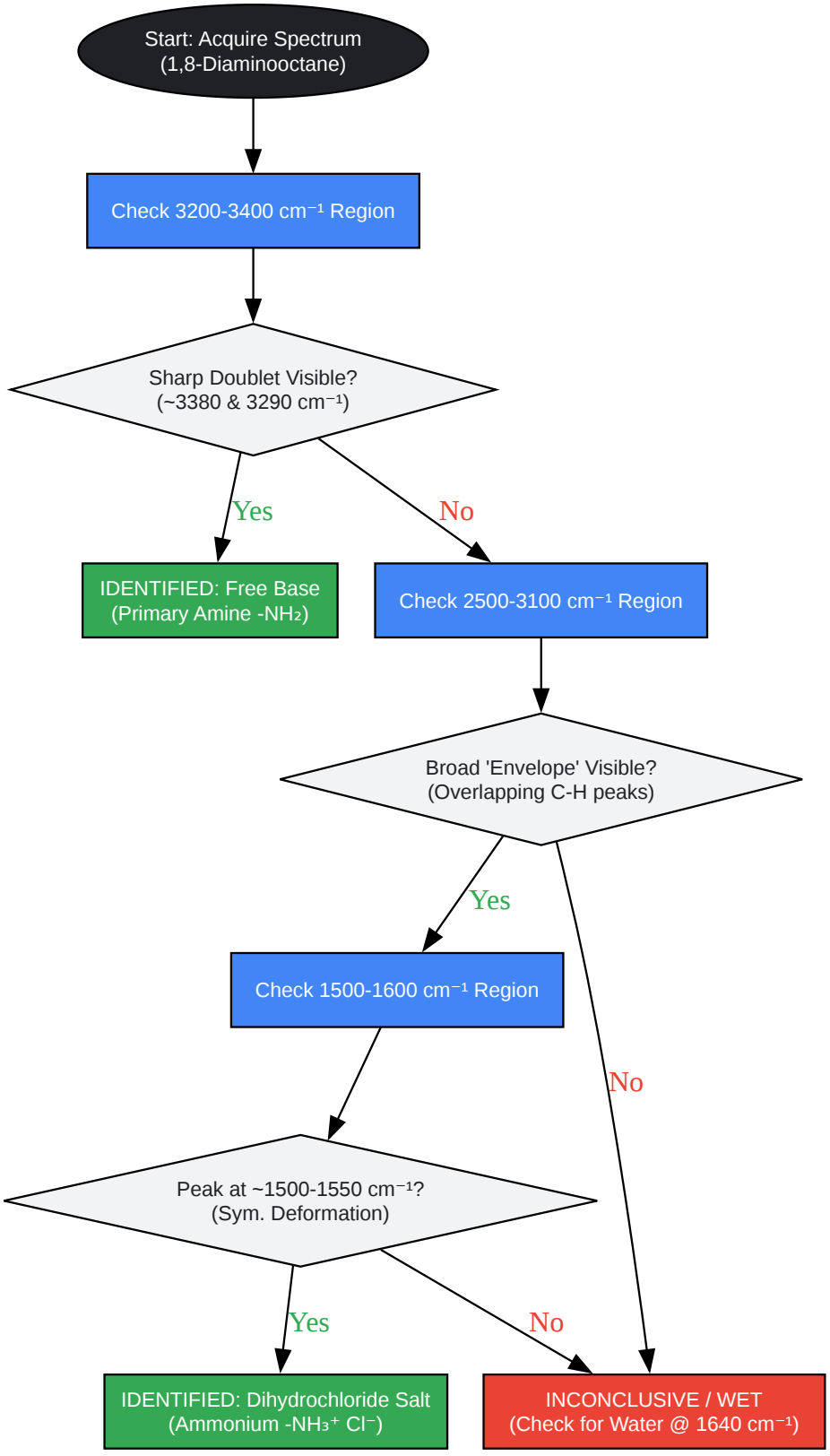
). If this is strong, your sample is wet, and the broad stretch at 3400 cm^{-1} is likely water, not amine.
  - Remedy: Dry the sample in a vacuum desiccator over

    for 2 hours and re-run.

Part 4: Decision Logic & Visualization[1]

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The following diagram illustrates the logical workflow for identifying the sample form based on spectral features.



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Caption: Logical decision tree for distinguishing 1,8-diaminooctane free base from its dihydrochloride salt using FTIR spectral markers.

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